

In-Depth Technical Guide: 7-Bromo-4-oxo-4H-chromene-3-carbaldehyde

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Compound of Interest

Compound Name: 7-Bromo-4-oxo-4H-chromene-3-carbaldehyde

Cat. No.: B1280513

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **7-Bromo-4-oxo-4H-chromene-3-carbaldehyde**, a compound of interest in medicinal chemistry and materials science.

Molecular and Physicochemical Data

The fundamental properties of **7-Bromo-4-oxo-4H-chromene-3-carbaldehyde** are summarized below. These values are critical for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C ₁₀ H ₅ BrO ₃ [1][2][3][4][5]
Molecular Weight	253.05 g/mol [1][3]
Systematic Name	7-Bromo-4-oxo-4H-chromene-3-carbaldehyde
Synonyms	7-bromo-4-oxo-4h-chromene-3-carboxaldehyde[6]
CAS Number	122481-85-0[2]

Experimental Protocols

While specific experimental applications will dictate the precise protocols, the following outlines a general methodology for the synthesis of related chromone derivatives, which can be adapted for **7-Bromo-4-oxo-4H-chromene-3-carbaldehyde**.

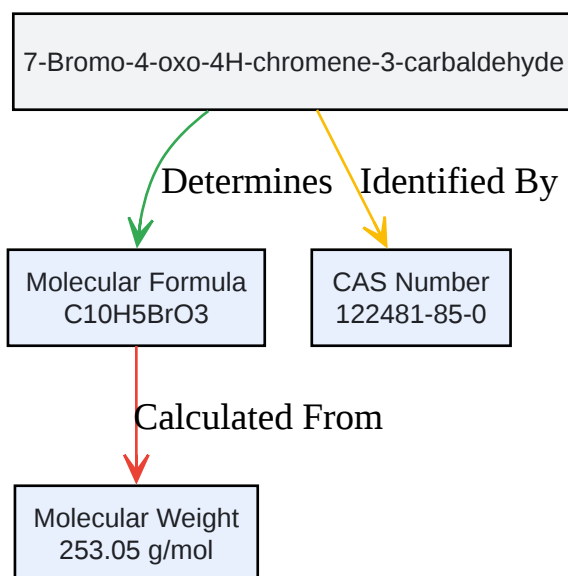
General Synthesis of Brominated 3-Formylchromone Derivatives:

A common synthetic route involves the Vilsmeier-Haack reaction. A substituted 2'-hydroxyacetophenone serves as the starting material.

- **Starting Material:** A solution of an appropriately substituted hydroxyacetophenone (e.g., 4-bromo-2-hydroxyacetophenone) is prepared in a suitable solvent, typically N,N-dimethylformamide (DMF).
- **Vilsmeier Reagent Formation:** Phosphorus oxychloride (POCl_3) is added dropwise to the solution at a reduced temperature (e.g., $0\text{ }^\circ\text{C}$) to form the Vilsmeier reagent in situ.
- **Reaction:** The reaction mixture is stirred for an extended period, often overnight at room temperature, to allow for the formylation and cyclization to occur.
- **Work-up:** The reaction is quenched by the addition of water. The resulting precipitate, the desired chromone derivative, is collected by filtration.
- **Purification:** The crude product is washed with water and dried. Further purification can be achieved through recrystallization or column chromatography.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's identity to its key physicochemical properties.



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Caption: Relationship between compound identity and key data points.

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